

4-Chlorodiphenylmethane CAS number and safety data sheet

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Compound of Interest

Compound Name: 4-Chlorodiphenylmethane

Cat. No.: B042959

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An In-depth Technical Guide to 4-Chlorodiphenylmethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **4-Chlorodiphenylmethane**, a versatile chemical intermediate used in the synthesis of various organic compounds, particularly in the pharmaceutical and agrochemical industries.^{[1][2]} This document details its chemical and physical properties, safety information, and key experimental protocols.

Chemical Identification and Properties

4-Chlorodiphenylmethane, also known as p-chlorobenzylbenzene, is an aromatic compound characterized by a diphenylmethane scaffold with a chlorine atom on one of the phenyl rings.^[2]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	831-81-2[1][2][3][4][5]
Molecular Formula	C ₁₃ H ₁₁ Cl[1][2][5][6]
Molecular Weight	202.68 g/mol [2][5][6]
Synonyms	1-benzyl-4-chlorobenzene, p-chlorobenzylbenzene, (4-chlorophenyl)phenylmethane, 4-Benzylchlorobenzene[1][2][4][6]
InChI Key	NPOGRKGIBGKRNI-UHFFFAOYSA-N[1]
Canonical SMILES	C1=CC=C(C=C1)CC2=CC=C(C=C2)Cl[1][2]

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Colorless to pale yellow oil/liquid[2][4]
Melting Point	7 °C[2][4]
Boiling Point	147-148 °C (at 8 mmHg)[2][4] 298 °C (at 742 mmHg)[6]
Density	1.11 - 1.121 g/cm ³ [2][4]
Refractive Index	1.5854 (at 20°C)[4]
Solubility	Insoluble in water.[1][6] Soluble in acetone, chloroform, DMSO, and methanol.[4][6]

Safety and Hazard Information

4-Chlorodiphenylmethane is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions in a laboratory or industrial setting.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1] [6]
Eye Irritation	2	H319: Causes serious eye irritation[1][6]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[6]

Note: GHS classification is based on aggregated data and may vary depending on impurities and other factors.[6]

Table 4: Safety and Handling Recommendations

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.[1][7] Use a NIOSH/MSHA approved respirator if ventilation is inadequate.[8]
Handling	Use only in a well-ventilated area or under a chemical fume hood.[8][9] Avoid contact with skin and eyes.[7][9] Avoid inhalation of vapor or mist.[9][10] Wash hands thoroughly after handling.[1]
Storage	Store in a cool, dry, and well-ventilated place.[9][10] Keep the container tightly sealed.[9][10] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
First Aid (Skin)	Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
First Aid (Inhalation)	Move person into fresh air. If breathing is difficult, give artificial respiration.[8][9]
Spills	Absorb spillage with inert material (e.g., diatomite, universal binders) and dispose of as hazardous waste.[9][10]

Experimental Protocols

4-Chlorodiphenylmethane is primarily used as an intermediate in organic synthesis.[1] Below are detailed protocols for its synthesis and a key application.

Synthesis of 4-Chlorodiphenylmethane

A common and efficient method for synthesizing **4-Chlorodiphenylmethane** involves a two-step process starting from 4-chlorobenzophenone.^[11]

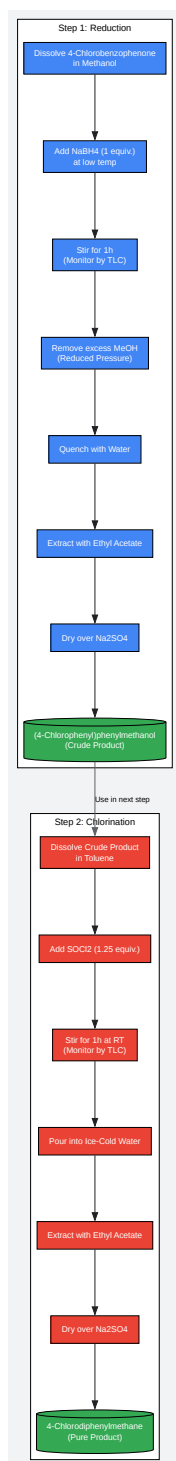
Step 1: Reduction of 4-Chlorobenzophenone to (4-Chlorophenyl)phenylmethanol

- Reagents: 4-chlorobenzophenone, methanol, sodium borohydride (NaBH_4), water, ethyl acetate.
- Methodology:
 - Prepare a cold solution of 4-chlorobenzophenone in methanol (5 volumes).
 - Slowly add sodium borohydride (1 equivalent) to the solution while maintaining the cold temperature.
 - Stir the mixture for 1 hour at the same temperature. Monitor the reaction's completion using Thin Layer Chromatography (TLC).
 - Once the starting material is consumed, remove the excess methanol under reduced pressure.
 - Quench the reaction mixture by adding water (5 volumes).
 - Extract the product with ethyl acetate.
 - Dry the organic layer over anhydrous sodium sulfate and filter.
 - Evaporate the filtrate to dryness to obtain crude (4-chlorophenyl)phenylmethanol, which can be used in the next step without further purification.^[11]

Step 2: Chlorination of (4-Chlorophenyl)phenylmethanol

- Reagents: (4-Chlorophenyl)phenylmethanol from Step 1, toluene, thionyl chloride (SOCl_2), ice-cold water, ethyl acetate.
- Methodology:

- Prepare a cold solution of the crude diarylmethanol from Step 1 in toluene (5 volumes).
- Slowly add thionyl chloride (1.25 equivalents) to the solution.
- Stir the mixture for 1 hour at room temperature. Monitor the reaction's completion by TLC.
- After complete consumption of the starting material, pour the reaction mixture into ice-cold water (10 volumes).
- Extract the product with ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Evaporate the filtrate under reduced pressure to obtain pure **4-Chlorodiphenylmethane** as an oil.[\[11\]](#)



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Caption: Workflow for the two-step synthesis of **4-Chlorodiphenylmethane**.

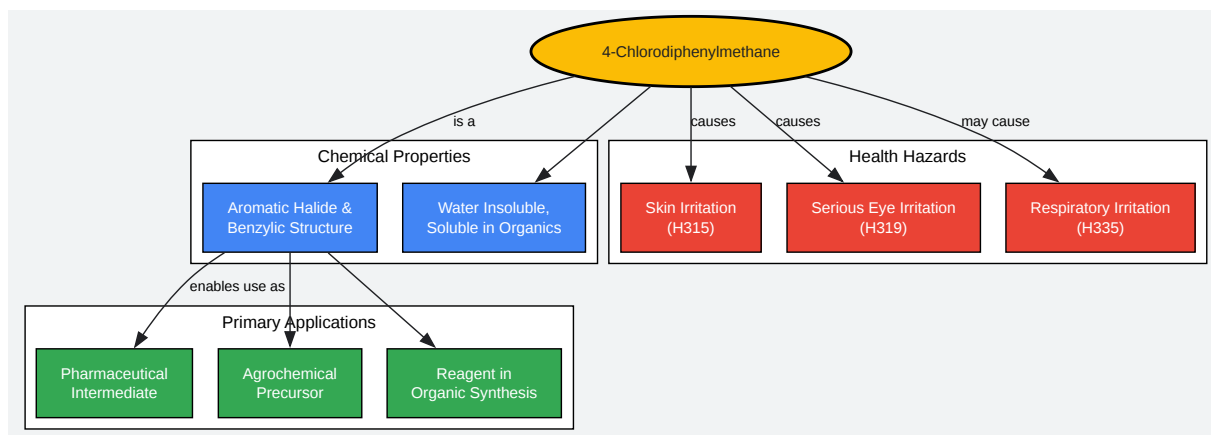
Application in Pharmaceutical Synthesis: Preparation of a Diphenhydramine Precursor

4-Chlorodiphenylmethane is a precursor for various pharmaceutical compounds.^[4] For example, the related compound chlorodiphenylmethane is used to synthesize Diphenhydramine.^[12] The following protocol illustrates a typical etherification reaction where **4-chlorodiphenylmethane** would be used to create a complex molecular structure.

- Reagents: **4-Chlorodiphenylmethane**, N,N-dimethylaminoethanol, sodium bicarbonate, toluene.
- Methodology:
 - Dissolve **4-Chlorodiphenylmethane** (1 equivalent) in toluene.
 - Add N,N-dimethylaminoethanol (1.2 equivalents) and a suitable base such as sodium bicarbonate (2 equivalents).
 - Heat the mixture to reflux (approximately 110 °C).
 - Maintain the reflux for 6-8 hours, monitoring the reaction's progress by TLC.
 - Upon completion, cool the reaction and proceed with aqueous workup and purification.^[12]

Chemical Relationships and Hazards Overview

The properties, uses, and hazards of **4-Chlorodiphenylmethane** are interconnected. Its reactivity makes it a useful synthetic building block but also contributes to its hazardous nature.

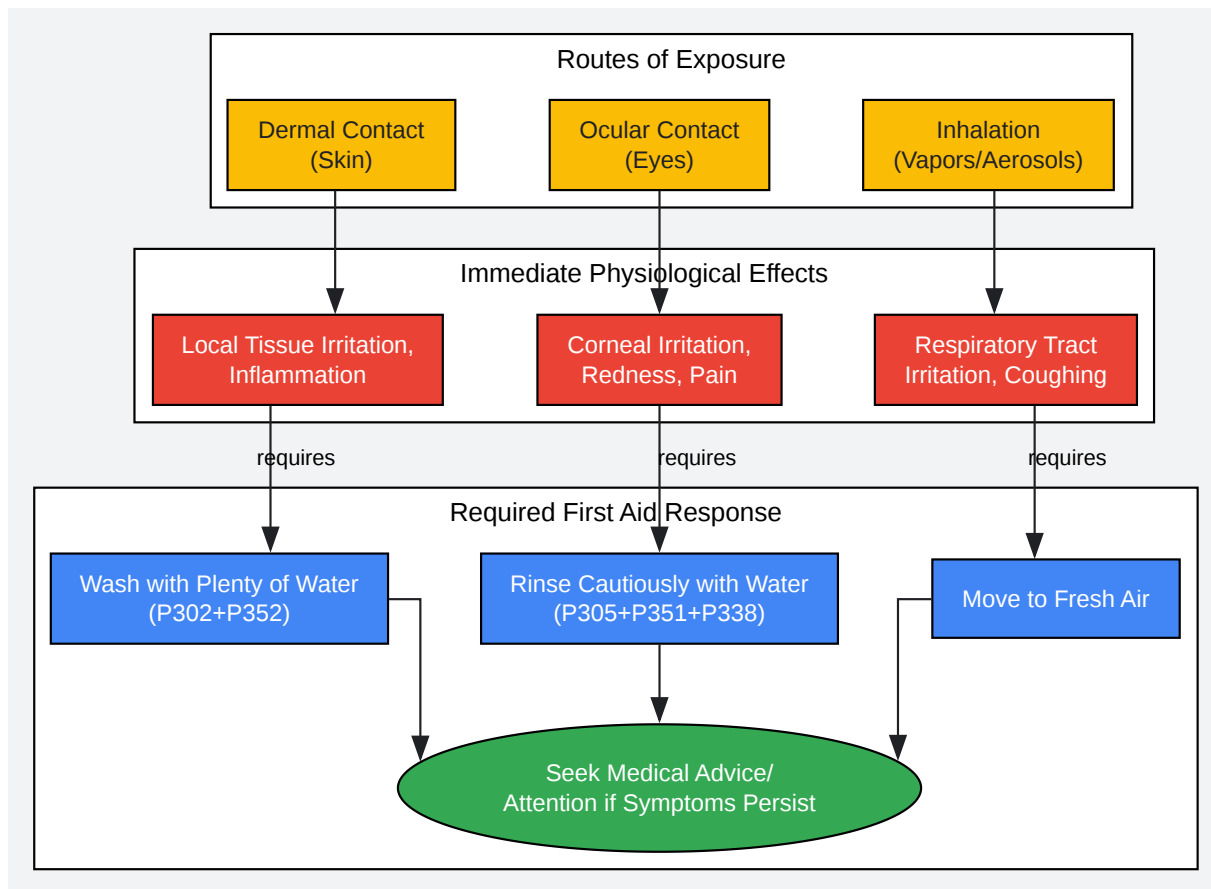


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Caption: Logical relationships of **4-Chlorodiphenylmethane**'s properties, uses, and hazards.

Toxicological Effects and Response

The primary toxicological concerns with **4-Chlorodiphenylmethane** are its irritant effects on the skin, eyes, and respiratory system.[1][6] Understanding the pathway from exposure to response is critical for safe handling.



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Caption: Logical flow from exposure to toxicological effect and first aid response.

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